

Au₂Br₆ dimeric structure explanation

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Compound Focus: Gold tribromide

CAS No.: 10294-28-7

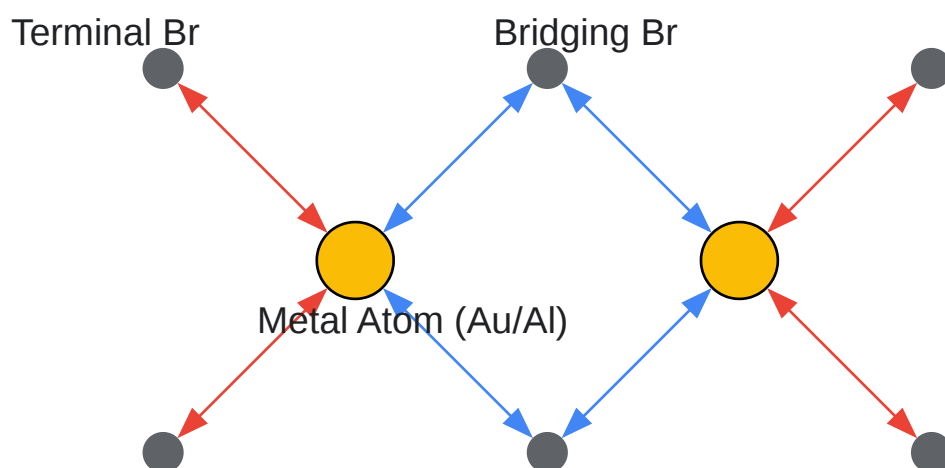
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Dimeric Structure Explanation

Many metal halides, including aluminium bromide (Al₂Br₆) and gold(III) bromide (Au₂Br₆), form dimers in their solid and liquid states. This occurs because the electron-deficient central metal atom can achieve a stable electron configuration by forming bridging bonds with halide atoms [1].

The structure of Al₂Br₆ involves two aluminum atoms, each bonded to two terminal bromine atoms and connected to each other by two bromine atoms that act as bridges. This results in a structure where each aluminum atom is at the center of a tetrahedron, and the two aluminum-bromine tetrahedra share a common edge, giving the overall molecule D_{2h} symmetry [1]. The diagram below illustrates this general structure for a halide-bridged dimer.



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General structure of a M_2X_6 dimer ($M=Au, Al$; $X=Br$) showing edge-sharing tetrahedra

Key Properties and Quantitative Data

Based on the analogous structure of Al_2Br_6 , the following table summarizes the key quantitative and qualitative properties expected for a Au_2Br_6 dimer [1].

Property	Description & Quantitative Data
Empirical Formula	Au_2Br_6
Molar Mass	788.69 g/mol (anhydrous)
Primary State	Dimeric (Au_2Br_6) in solid state; dissociates to monomers ($AuBr_3$) at high temperatures
Molecular Symmetry	D_{2h} (in solid state)

Property	Description & Quantitative Data
Coordination Geometry	Each gold atom is in a distorted square planar environment (considering its d ⁸ electron configuration). The bromine atoms form bridges, creating a four-coordinate system.
Bonding	Two terminal Br atoms and two bridging Br atoms per Au center. Bridging bonds are longer than terminal bonds.
Lewis Acidity	Strong Lewis acid; reacts vigorously with water, alcohols, and Lewis bases.

Experimental Protocols for Synthesis and Characterization

While specific protocols for Au₂Br₆ were not found, the following methods, adapted from Al₂Br₆ synthesis and general inorganic practice, are applicable.

Direct Synthesis from Elements

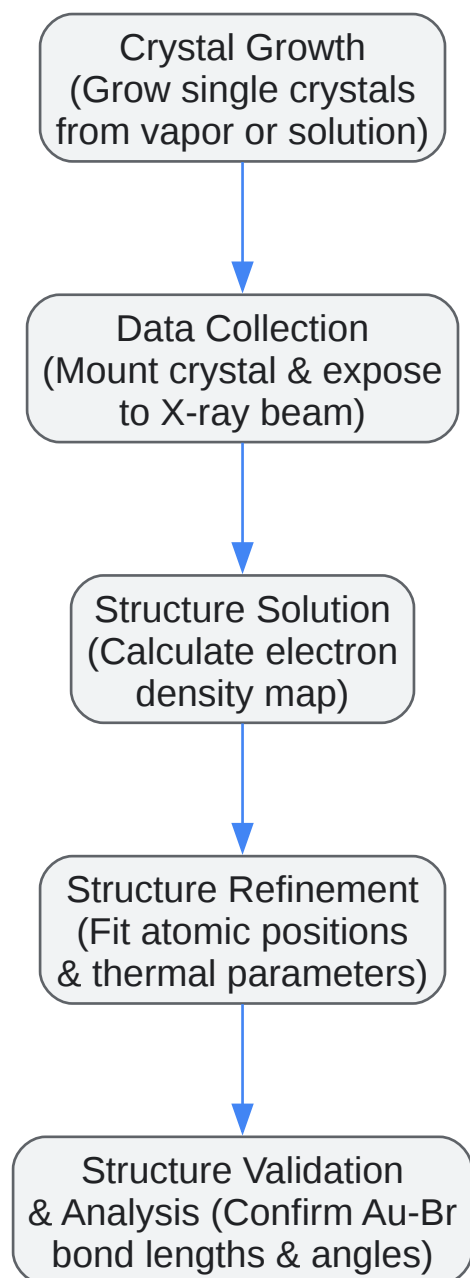
This method involves the direct reaction of the metal with bromine [1].

- **Procedure:** Place high-purity gold metal in a quartz or borosilicate glass tube. Heat the tube while passing a stream of dry bromine vapor over the metal. The reaction is highly exothermic. Collect the resulting Au₂Br₆ product, which will often be a dark solid or crystalline material.
- **Chemical Equation:** $2 \text{ Au} + 3 \text{ Br}_2 \rightarrow \text{Au}_2\text{Br}_6$
- **Safety Notes:** Must be performed in a fume hood. Bromine is highly toxic and corrosive. Use appropriate personal protective equipment (PPE) including gloves and eye protection. The product is highly reactive and moisture-sensitive [1].

Characterization via X-ray Diffraction (XRD)

X-ray crystallography is the definitive technique for determining the dimeric structure in the solid state [1] [2].

- **Workflow:** The workflow for confirming the dimeric structure through XRD is a sequential process, as shown below.



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Experimental workflow for X-ray crystallography to determine dimeric structure

Research Context and Applications

The primary importance of understanding the Au_2Br_6 dimeric structure lies in its role as a precursor and catalyst in various chemical processes.

- **Catalysis:** Like Al_2Br_6 , which is a catalyst for Friedel-Crafts alkylation reactions, Au_2Br_6 and related gold compounds are potent Lewis acid catalysts in organic synthesis [1].
- **Material Precursor:** It serves as a starting material for the synthesis of other gold complexes and nanomaterials.
- **Computational Studies:** The structure can be modeled using computational methods like **Density Functional Theory (DFT)** to understand its electronic properties, bond energies, and reactivity. DFT calculations break down the total energy into components such as nuclear repulsion, electron kinetic energy, and electron-electron interactions, which is crucial for predicting the stability of the dimeric form [3].

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References

1. Aluminium bromide - Wikipedia [en.wikipedia.org]
2. RCSB PDB - 5NNM: The crystal structure of dimeric LL-37 [rcsb.org]
3. DFT [cup.lmu.de]

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